

# Ethylamine hydrochloride solubility in organic solvents

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## Compound of Interest

Compound Name: Ethylamine hydrochloride

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## Physicochemical Properties of Ethylamine Hydrochloride

**Ethylamine hydrochloride** is the salt formed from the reaction of ethylamine, a primary amine, with hydrochloric acid. It typically presents as a white to off-white crystalline solid. As an ionic salt, its solubility is fundamentally governed by the principle of "like dissolves like," favoring polar solvents that can effectively solvate the ethylammonium cation ( $\text{CH}_3\text{CH}_2\text{NH}_3^+$ ) and the chloride anion ( $\text{Cl}^-$ ). The compound is known to be hygroscopic, meaning it readily absorbs moisture from the air.<sup>[1][2]</sup>

## Solubility Profile in Organic Solvents

The solubility of **ethylamine hydrochloride** is dictated by the polarity of the solvent. It exhibits high solubility in polar protic solvents, moderate to low solubility in polar aprotic solvents, and is generally insoluble in nonpolar solvents. While extensive quantitative data is not widely published, a summary of available information is presented below.

## Quantitative and Qualitative Solubility Data

The following table summarizes the known solubility of **ethylamine hydrochloride** in various aqueous and organic solvents. This data is essential for solvent selection in processes such as reaction chemistry, extraction, and crystallization.

Solvent	Solvent Type	Solubility	Temperature (°C)
Water (H <sub>2</sub> O)	Polar Protic	280 g / 100 g[3]	25
Chloroform (CHCl <sub>3</sub> )	Polar Aprotic	26.89 g / 100 g[3]	20
Ethanol (EtOH)	Polar Protic	Soluble[3][4]	Not Specified
Methanol (MeOH)	Polar Protic	Soluble[5]	Not Specified
Acetone	Polar Aprotic	Sparingly Soluble[3]	Not Specified
Diethyl Ether (Et <sub>2</sub> O)	Nonpolar	Practically Insoluble[3]	Not Specified

## Factors Influencing Solubility

Several factors can significantly impact the solubility of **ethylamine hydrochloride** in a given solvent system:

- **Temperature:** For most solid solutes dissolving in liquid solvents, solubility increases with temperature.[1] This principle is fundamental to purification by recrystallization, where a saturated solution is prepared at an elevated temperature and cooled to induce crystallization of the purified compound.
- **Solvent Polarity:** As an ionic salt, **ethylamine hydrochloride** dissolves best in polar solvents capable of solvating the constituent ions through ion-dipole interactions.[6] Protic solvents like ethanol can also engage in hydrogen bonding, further enhancing solubility.
- **pH of the Solution:** In aqueous or mixed aqueous-organic systems, pH can play a role. In alkaline conditions, the ethylammonium ion can be deprotonated to the free base, ethylamine, which has a different solubility profile and is more soluble in less polar organic solvents.[1]

## Experimental Protocol for Solubility Determination

A reliable and widely adopted method for determining the thermodynamic equilibrium solubility of a solid compound like **ethylamine hydrochloride** is the shake-flask gravimetric method. This method involves saturating a solvent with the solute and then quantifying the amount of dissolved solid.

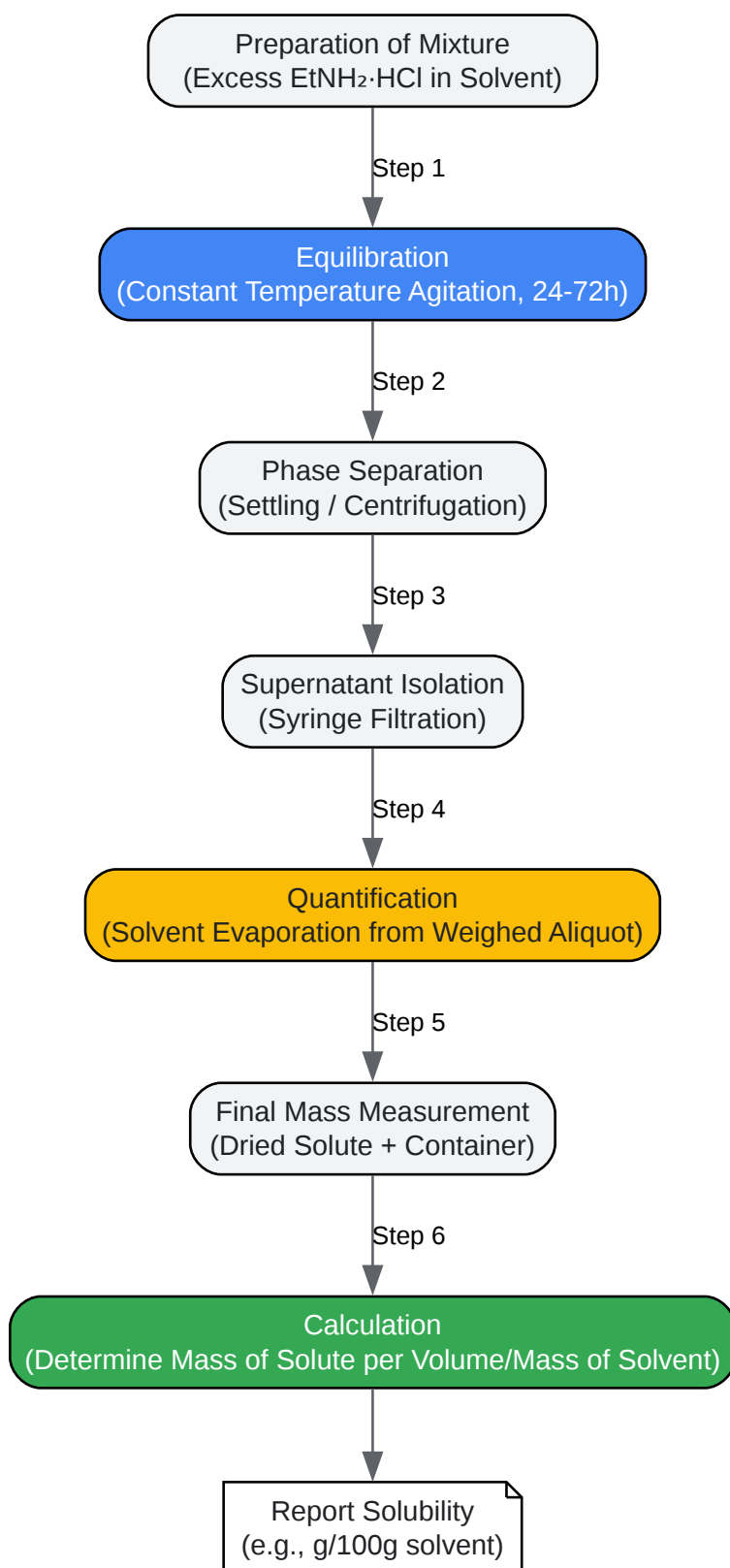
## Detailed Methodology

- Preparation of Saturated Solution:
  - Add an excess amount of crystalline **ethylamine hydrochloride** to a sealed, airtight container (e.g., a screw-cap vial or flask) containing a known volume or mass of the desired organic solvent. The presence of undissolved solid is crucial to ensure equilibrium is reached.
  - Place the container in a constant-temperature bath or shaker.
  - Agitate the mixture at a constant temperature for a sufficient period (typically 24-72 hours) to allow the system to reach thermodynamic equilibrium.
- Phase Separation:
  - After the equilibration period, cease agitation and allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the clear supernatant (the saturated solution). It is critical to avoid transferring any solid particles.
  - Filtration of the supernatant through a solvent-compatible syringe filter (e.g., PTFE for most organic solvents) is highly recommended to ensure the complete removal of undissolved solute.
- Quantification of Dissolved Solute:
  - Transfer the accurately measured volume of the filtered saturated solution to a pre-weighed, clean, and dry container (e.g., a glass vial or evaporating dish).
  - Evaporate the solvent under a gentle stream of an inert gas (e.g., nitrogen) or in a vacuum oven at a temperature that will not cause the **ethylamine hydrochloride** to decompose or sublime.
  - Once the solvent is completely removed, reweigh the container with the dry, non-volatile **ethylamine hydrochloride** residue.
- Calculation of Solubility:

- The mass of the dissolved **ethylamine hydrochloride** is the difference between the final and initial weights of the container.
- Solubility can then be expressed in various units, most commonly as grams of solute per 100 grams of solvent ( g/100 g) or milligrams per milliliter (mg/mL).

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of **ethylamine hydrochloride** solubility using the shake-flask gravimetric method.



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Caption: General workflow for experimental solubility determination.

## Applications in Drug Development and Synthesis

- Purification by Recrystallization: The differential solubility of **ethylamine hydrochloride** in a solvent at high versus low temperatures is the basis for its purification.<sup>[7]</sup> A suitable solvent will dissolve the compound completely at an elevated temperature, while allowing for the formation of pure crystals upon cooling, leaving impurities behind in the mother liquor.<sup>[7]</sup> Ethanol is commonly used for this purpose.
- Reaction Solvent Selection: Knowledge of solubility is critical when **ethylamine hydrochloride** is used as a reactant or reagent. The solvent must be able to dissolve all reactants to a sufficient concentration for the reaction to proceed efficiently.
- Formulation Development: In pharmaceutical sciences, understanding the solubility of an active pharmaceutical ingredient (API) or its salt form in various excipients and solvent systems is a prerequisite for developing stable and bioavailable dosage forms.

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